

Structural Elucidation of Bis(4-Methyl-2-pentyl) Phthalate-d4

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Compound of Interest

Compound Name: *Bis(4-Methyl-2-pentyl) Phthalate-d4*

Cat. No.: B569739

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Bis(4-Methyl-2-pentyl) Phthalate-d4 is a deuterated form of Bis(4-Methyl-2-pentyl) Phthalate, a phthalate ester. The "-d4" designation indicates that four hydrogen atoms in the molecule have been replaced by deuterium atoms. In the context of phthalate standards, this substitution typically occurs on the aromatic benzene ring.

Molecular Structure

The structure of **Bis(4-Methyl-2-pentyl) Phthalate-d4** is composed of a central phthalate-d4 core to which two 4-methyl-2-pentyl side chains are attached via ester linkages.

- **Phthalate-d4 Core:** The core is a 1,2-dicarboxybenzene ring where the four hydrogen atoms on the ring (at positions 3, 4, 5, and 6) are substituted with deuterium. This aromatic ring is the site of deuteration.
- **Ester Linkages:** The two carboxyl groups of the phthalic acid are esterified with two molecules of 4-methyl-2-pentanol.
- **Side Chains:** The alcohol, 4-methyl-2-pentanol, is a branched six-carbon chain. The attachment to the ester oxygen is at the second carbon (pentan-2-yl), and a methyl group is located on the fourth carbon.

The molecular formula for the non-deuterated compound, Bis(4-Methyl-2-pentyl) Phthalate, is $C_{20}H_{30}O_4$.^{[1][2][3]} For the deuterated variant, **Bis(4-Methyl-2-pentyl) Phthalate-d4**, the

molecular formula is $C_{20}H_{26}D_4O_4$.^[4]

Structural Formula Representation

The chemical structure can be represented as follows:

A benzene ring with deuterium atoms at positions 3, 4, 5, and 6. At positions 1 and 2 of the ring, there are two ester groups: $-C(=O)O-CH(CH_3)CH_2CH(CH_3)_2$.

Key Structural Features

Feature	Description
Chemical Name	Bis(4-Methyl-2-pentyl) Phthalate-d4
Synonyms	Phthalic acid, bis-4-methyl-2-pentyl ester-d4
Molecular Formula	$C_{20}H_{26}D_4O_4$
Base Compound	Bis(4-Methyl-2-pentyl) Phthalate
Base Compound CAS	146-50-9, 84-63-9 ^[1] ^[2] ^[5] ^[6] ^[7]
Isotopic Label	Deuterium (d4) on the phthalate ring

Due to the nature of this compound as a deuterated analytical standard, extensive literature on biological signaling pathways or detailed experimental protocols, beyond its use in analytical chemistry (e.g., as an internal standard in mass spectrometry), is not available. Therefore, the creation of diagrams for signaling pathways or experimental workflows is not applicable.

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